

Technical Guide: [Leu31, Pro34]-NPY in Cardiovascular Research

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Compound of Interest

Compound Name: (PRO34)-NEUROPEPTIDE Y
(PORCINE)

CAS No.: 128768-54-7

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Unlocking Y1-Mediated Vasoconstriction and Remodeling

Executive Summary

Neuropeptide Y (NPY) is a 36-amino acid sympathetic co-transmitter that exerts pleiotropic effects on the cardiovascular system.^[1] However, the native peptide's non-selective binding to Y1, Y2, and Y5 receptors creates a "black box" in experimental design, making it difficult to distinguish between pre-synaptic inhibition (Y2) and post-synaptic vasoconstriction (Y1).

[Leu31, Pro34]-NPY is the critical pharmacological tool used to resolve this ambiguity. As a synthetic analog with high affinity for the Y1 receptor (and Y5) but negligible affinity for Y2, it allows researchers to isolate the direct vascular smooth muscle effects—specifically vasoconstriction and mitogenesis—without the confounding variable of autoreceptor-mediated feedback. This guide details the mechanistic grounding, signaling pathways, and validated protocols for deploying [Leu31, Pro34]-NPY in cardiovascular assays.

Molecular Pharmacology: The Selectivity Advantage

To design robust experiments, one must understand the tool's binding profile. Native NPY has a flexible hairpin structure (the PP-fold). The substitution of Leucine at position 31 and Proline at position 34 stabilizes the alpha-helical structure, preventing the C-terminal unfolding required for Y2 receptor binding.

Comparative Receptor Profile

The table below illustrates why [Leu31, Pro34]-NPY is the gold standard for isolating Y1-mediated effects compared to native NPY and the Y2-selective fragment NPY(13-36).

Peptide Ligand	Y1 Affinity (Post-synaptic)	Y2 Affinity (Pre-synaptic)	Y5 Affinity	Primary CV Physiological Outcome
Native NPY	High (+++)	High (+++)	High (+++)	Mixed: Vasoconstriction + Bradycardia (Vagal effect)
[Leu31, Pro34]- NPY	High (+++)	Negligible (-)	Moderate (++)	Pure Vasoconstriction & VSMC Proliferation
NPY(13-36)	Negligible (-)	High (+++)	Low (+)	Presynaptic inhibition of Norepinephrine release

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Expert Insight: While [Leu31, Pro34]-NPY is often termed a "Y1 specific" agonist, it retains affinity for the Y5 receptor. In cardiovascular tissues, Y1 is the dominant contractile receptor, but in metabolic studies, Y5 co-activation must be considered. Always use a specific Y1 antagonist (e.g., BIBP 3226) as a control to validate that the observed effect is indeed Y1-driven.

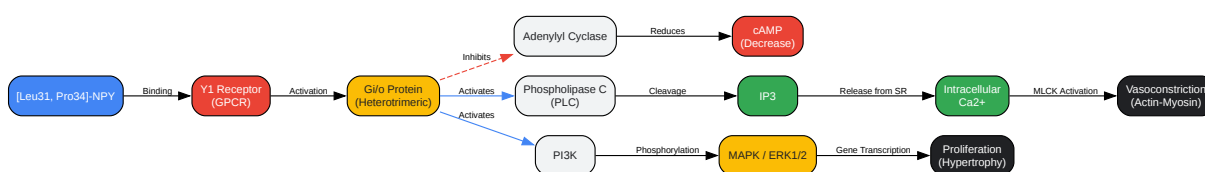
Signal Transduction Pathways

The cardiovascular potency of [Leu31, Pro34]-NPY stems from its activation of the G-protein coupled receptor (GPCR) Y1.^[1] This receptor couples primarily to Gi/o proteins, leading to a dual-pathway response:

- Contractile Pathway: Inhibition of cAMP and mobilization of intracellular Calcium.
- Remodeling Pathway: Activation of the MAPK/ERK cascade, driving smooth muscle hypertrophy.

Pathway Visualization

The following diagram maps the intracellular cascade triggered by [Leu31, Pro34]-NPY in a Vascular Smooth Muscle Cell (VSMC).



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Figure 1: Y1 receptor signaling in VSMCs. Note the bifurcation into rapid contractile effects (Ca²⁺) and long-term remodeling effects (MAPK).

Experimental Protocols

To generate reproducible data, the handling of the peptide and the physiological environment of the tissue are paramount.

Protocol A: Ex Vivo Wire Myography (Vasoconstriction)

This assay measures the isometric tension generated by [Leu31, Pro34]-NPY. It is the definitive test for Y1 functional activity in resistance arteries.

Prerequisites:

- Buffer: Krebs-Henseleit Solution (mM: NaCl 118, KCl 4.7, MgSO₄ 1.2, KH₂PO₄ 1.2, NaHCO₃ 25, CaCl₂ 2.5, Glucose 11).[2]
- Gas: 95% O₂ / 5% CO₂ (Critical for pH 7.4 stability).
- Temperature: 37°C.[3]

Step-by-Step Workflow:

- Vessel Isolation: Dissect 2mm segments of rat mesenteric or femoral arteries.
 - Critical Step: Mechanically remove the endothelium by gently rubbing the lumen with a human hair or thin wire.
 - Why? Endothelial cells may release Nitric Oxide (NO) or express Y1 receptors that cause vasodilation, masking the direct contractile effect on the smooth muscle.
- Mounting & Normalization: Mount vessels on 40µm stainless steel wires in the myograph chambers. Normalize passive tension to IC₉₀ (equivalent to 100 mmHg transmural pressure).
- Wake-up Protocol: Challenge vessels with High-K⁺ (60mM KCl) or Phenylephrine (10 µM) to confirm viability. Wash x3.

- Agonist Curve:
 - Add [Leu31, Pro34]-NPY in cumulative concentrations: 1 nM, 10 nM, 100 nM, 300 nM, 1 μ M.
 - Wait for the plateau (typically 3-5 minutes) before the next addition.
- Validation (Self-Correction):
 - In a separate chamber, pre-incubate with BIBP 3226 (1 μ M) for 20 minutes.
 - Result: The [Leu31, Pro34]-NPY curve should be significantly right-shifted or abolished. If not, the observed tension is non-specific.

Protocol B: In Vitro VSMC Proliferation Assay

NPY is a mitogen implicated in atherosclerosis and restenosis. This protocol quantifies the remodeling potential of the analog.

Step-by-Step Workflow:

- Cell Culture: Seed primary Vascular Smooth Muscle Cells (VSMCs) in 96-well plates.
- Synchronization (Starvation):
 - Replace media with serum-free DMEM for 24 hours.
 - Why? This arrests cells in the G0 phase, ensuring that any observed proliferation is due to the agonist, not residual serum growth factors.
- Treatment:
 - Add [Leu31, Pro34]-NPY (10 nM - 100 nM).
 - Optional: Co-stimulate with sub-threshold Noradrenaline to observe the "potentiation" effect typical of NPY.
- Incubation: Incubate for 24–48 hours at 37°C.

- Readout:
 - BrdU Incorporation: Add Bromodeoxyuridine (BrdU) for the final 4 hours to measure DNA synthesis.
 - Detection: Fix cells and use anti-BrdU antibodies for colorimetric quantification.

Translational Implications

Understanding the role of [Leu31, Pro34]-NPY has direct implications for drug development in hypertension and stress-related cardiovascular disease.

- Stress-Induced Hypertension: During chronic stress, NPY is co-released with Norepinephrine. [Leu31, Pro34]-NPY allows researchers to model this "sympathetic boost" in isolation.
- Y1 Antagonist Screening: Because [Leu31, Pro34]-NPY is a stable, high-affinity agonist, it is the preferred ligand for competitive binding assays when screening for novel Y1 antagonists (potential anti-hypertensives).
- Angiogenesis: While Y2 is the primary driver of angiogenesis, Y1 (simulated by this analog) is crucial for the maturation of new vessels. Using this analog helps dissect the maturation phase from the sprouting phase.

References

- Fuhlendorff, J., et al. (1990). "[Leu31, Pro34]neuropeptide Y: a specific Y1 receptor agonist." [\[4\]](#) Proceedings of the National Academy of Sciences, 87(1), 182-186.[\[4\]](#)[\[5\]](#)
- Michel, M. C., et al. (1998). "XVI. International Union of Pharmacology recommendations for the nomenclature of neuropeptide Y, peptide YY, and pancreatic polypeptide receptors." Pharmacological Reviews, 50(1), 143-150.
- Pedrazzini, T., et al. (2003). "Cardiovascular biology of neuropeptide Y." Hypertension, 23, 1-22.
 - (Representative Link for NPY CV Review)

- Zukowska-Grojec, Z., et al. (1998). "Neuropeptide Y: a novel angiogenic factor from the sympathetic nerves and endothelium."
- Wharton, J., & Polak, J. M. (1990). "Neuropeptide Y Encoded by a Novel Gene in the Nervous System." *Journal of Neurochemistry*. (Referenced for general myography standards in NPY research).
 - (General PubMed Landing)

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Sources

- [1. journals.physiology.org](https://journals.physiology.org) [journals.physiology.org]
- [2. Optimization of resting tension for wire myography in male rat pulmonary arteries - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. reprocell.com](https://reprocell.com) [reprocell.com]
- [4. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
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